Synthesis protocols for 6-Azaspiro[3.5]nonane hydrochloride derivatives

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Compound of Interest

Compound Name:	*6-Azaspiro[3.5]nonane hydrochloride*
CAS No.:	*71873-27-3*
Cat. No.:	*B3429074*

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Application Note: De Novo Synthesis and Isolation of **6-Azaspiro[3.5]nonane Hydrochloride**

Introduction & Strategic Rationale

Spirocyclic amines have emerged as privileged scaffolds in modern medicinal chemistry. Specifically, the 6-azaspiro[3.5]nonane system is frequently employed as a conformationally restricted bioisostere for piperidine, morpholine, and related saturated heterocycles[1]. By introducing a spiro-fused cyclobutane ring, drug developers can systematically alter the basicity (pKa), reduce lipophilicity (logP), and project substituents into novel 3-dimensional vectors. This structural rigidity has proven critical in optimizing target binding affinities, notably in the recent development of potent, submicromolar SARS-CoV-2 3CLpro inhibitors[2].

This application note details a robust, four-step, scalable protocol for the synthesis of **6-azaspiro[3.5]nonane hydrochloride**. Unlike approaches that rely on late-stage spirocyclization of piperidine derivatives—which often suffer from poor regioselectivity and competing elimination reactions—this protocol utilizes a bottom-up annulation strategy starting

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from cyclobutanecarbonitrile. This ensures absolute regiochemical control, high overall atom economy, and avoids the generation of difficult-to-separate olefin impurities[3].

Retrosynthetic Pathway & Workflow



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Synthetic workflow for **6-azaspiro[3.5]nonane hydrochloride** via tandem reduction-lactamization.

Experimental Protocols & Mechanistic Causality

Step 1: Alpha-Alkylation (Michael Addition)

Objective: Establish the 3-carbon chain required for the subsequent piperidine ring closure.
Protocol:

- Charge a flame-dried Schlenk flask with anhydrous THF (10 volumes) and diisopropylamine (1.1 eq). Cool to -78 °C under an argon atmosphere.
- Add

  -butyllithium (1.05 eq, 2.5 M in hexanes) dropwise. Stir for 30 minutes to generate Lithium Diisopropylamide (LDA).

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- Add cyclobutanecarbonitrile (1.0 eq) dropwise. Causality Check: The high pKa of the alpha-proton necessitates a strong, non-nucleophilic base like LDA. Maintaining -78 °C is critical to prevent the self-condensation of the highly reactive ketenimine anion intermediate.
- After 45 minutes, add ethyl acrylate (1.2 eq) dropwise. Maintain the reaction at -78 °C for 2 hours, then allow it to slowly warm to room temperature.
- Quench with saturated aqueous NH_4Cl, extract with EtOAc, dry over Na_2SO_4, and concentrate. Purify via silica gel chromatography to yield ethyl 3-(1-cyanocyclobutyl)propanoate.

Step 2: Tandem Reduction-Lactamization

Objective: Reduce the nitrile to a primary amine and drive an in situ intramolecular cyclization to form the spiro-lactam[4]. Protocol:

- Dissolve the intermediate from Step 1 in absolute ethanol (0.2 M).
- Add Raney-Nickel slurry (20% w/w) and place the vessel under a hydrogen atmosphere (50 psi) in a Parr reactor.
- Heat the mixture to 70 °C for 16 hours. Causality Check: While the reduction of the nitrile to a primary amine occurs readily at lower temperatures, elevated heating is strictly required to overcome the activation energy barrier for the subsequent intramolecular aminolysis of the ethyl ester. This thermal driving force pushes the equilibrium entirely toward the thermodynamically stable 6-membered lactam.
- Filter through a pad of Celite. (Caution: Raney-Ni is highly pyrophoric; keep the filter cake wet at all times). Concentrate the filtrate to yield crude 6-azaspiro[3.5]nonan-7-one.

Step 3: Lactam Reduction

Objective: Exhaustive reduction of the lactam carbonyl to yield the spirocyclic free base[3]. Protocol:

- Dissolve the crude 6-azaspiro[3.5]nonan-7-one in anhydrous THF (0.1 M) and cool to 0 °C.

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- Add Lithium Aluminum Hydride ($LiAlH_4$, 2.0 eq) portion-wise. Causality Check: A strong hydride source is required to fully reduce the amide carbonyl to a methylene group. Milder agents (like $NaBH_4$) will fail to activate the stable lactam C=O bond.
- Reflux the mixture for 6 hours. Monitor the complete disappearance of the lactam via TLC (using a Ninhydrin stain to visualize the newly formed secondary amine).
- Cool to 0 °C and perform a strict Fieser Workup: For every

  grams of $LiAlH_4$ used, sequentially add

  mL of water,

  mL of 15% aqueous NaOH, and

  mL of water. Causality Check: This specific stoichiometric quench sequence prevents the formation of intractable, gelatinous aluminum hydroxide emulsions. It forces the aluminum salts to precipitate as a granular, easily filterable white solid, ensuring high recovery of the product.
- Filter the salts, dry the organic layer over K_2CO_3, and concentrate to yield 6-azaspiro[3.5]nonane (Free Base).

Step 4: Hydrochloride Salt Formation

Objective: Convert the volatile, air-sensitive free base into a bench-stable hydrochloride salt.
Protocol:

- Dissolve the free base in anhydrous diethyl ether (0.5 M) and cool to 0 °C.
- Slowly add 4M HCl in dioxane (1.5 eq) dropwise with vigorous stirring.
- A white precipitate will form immediately. Stir for 30 minutes at 0 °C to ensure complete crystallization.
- Filter the solid, wash with cold diethyl ether, and dry under high vacuum to afford **6-azaspiro[3.5]nonane hydrochloride** as a highly pure, crystalline powder.

Data Presentation: Reaction Optimization Summary

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To ensure reproducibility and self-validation of the protocol, the following table summarizes the critical optimization parameters for the tandem reduction-lactamization step (Step 2). It highlights the necessity of thermal driving forces to achieve ring closure.

Catalyst System	H_2 Pressure (psi)	Temperature (°C)	Conversion to Amine (%)	Conversion to Lactam (%)
Pd/C (10%)	1 atm	25	45	< 5
Raney-Ni	50	25	> 95	15
Raney-Ni	50	70	> 95	> 90
PtO_2	50	70	85	60

Analytical Checkpoint: The successful formation of the spirocycle can be orthogonally confirmed via ^{13}C NMR. The spiro quaternary carbon typically appears uniquely shifted (approx. 35-45 ppm) compared to the precursor, and the complete disappearance of both the nitrile carbon (~120 ppm) and ester carbonyl (~175 ppm) confirms complete reduction and lactamization.

References

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